

A Comprehensive Guide to the Synonyms and Properties of 4-Isopropylbenzenesulfonic Acid

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Compound of Interest

Compound Name: 4-Isopropylbenzenesulfonic acid

Cat. No.: B096043

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This technical guide provides a detailed overview of **4-Isopropylbenzenesulfonic acid**, a significant compound in organic synthesis and industrial applications. It is intended for researchers, scientists, and professionals in drug development, offering a centralized resource on its nomenclature, chemical properties, and synthesis.

Chemical Identity and Synonyms

4-Isopropylbenzenesulfonic acid is an aromatic sulfonic acid characterized by an isopropyl group at the para-position of the benzene ring relative to the sulfonic acid group.^[1] Due to its widespread use and varied history in chemical literature, it is known by numerous synonyms. Understanding these alternative names is crucial for comprehensive literature searches and clear communication in a research and development setting.

The most commonly encountered synonyms in chemical literature and databases include:

- p-Cumenesulfonic acid^{[2][3]}
- 4-(1-Methylethyl)benzenesulfonic acid^{[2][4]}
- p-Isopropylbenzenesulfonic acid^{[2][4]}
- Benzenesulfonic acid, 4-(1-methylethyl)-^{[5][6]}
- 4-(Propan-2-yl)benzenesulfonic acid^[5]

- p-Cumenesulphonic acid[4][5]
- Cumenesulfonic acid (can be ambiguous, but often refers to the para-isomer)[5]

Quantitative Data and Physicochemical Properties

The physicochemical properties of **4-Isopropylbenzenesulfonic acid** are fundamental to its application in synthesis and as a catalyst. The compound is typically a white to off-white crystalline solid that is soluble in water and other polar organic solvents.[2][7] Its acidic nature is conferred by the sulfonic acid group.[2] A summary of its key quantitative properties is presented in the table below.

Property	Value	Source(s)
CAS Number	16066-35-6	[6]
Molecular Formula	C ₉ H ₁₂ O ₃ S	[5]
Molecular Weight	200.26 g/mol	[5]
IUPAC Name	4-propan-2-ylbenzenesulfonic acid	[5]
Density	1.18 - 1.233 g/cm ³ (Predicted)	[7]
LogP (Octanol-Water Partition Coefficient)	1.9 (Predicted)	[5]
Topological Polar Surface Area	62.8 Å ²	[5]
pKa	-0.45 ± 0.50 (Predicted)	
Boiling Point	167°C at 101,325 Pa	

Experimental Protocols

The primary route for the synthesis of **4-Isopropylbenzenesulfonic acid** is through the electrophilic aromatic substitution of cumene (isopropylbenzene).[4] Below are detailed protocols for its synthesis and subsequent analysis.

Synthesis of 4-Isopropylbenzenesulfonic Acid via Sulfonation of Cumene

This protocol describes the direct sulfonation of cumene to yield **4-isopropylbenzenesulfonic acid**. The isopropyl group is an ortho, para-directing activator, but steric hindrance favors the formation of the para-substituted product.^[4]

Materials:

- Cumene (Isopropylbenzene)
- Concentrated Sulfuric Acid (98%) or Fuming Sulfuric Acid (Oleum)
- Ice
- Reaction vessel with stirring and temperature control

Procedure:

- In a reaction vessel equipped with a mechanical stirrer and a cooling bath, add cumene.
- Under vigorous stirring, slowly add concentrated sulfuric acid or oleum to the cumene. The molar ratio of the sulfonating agent to cumene is a critical parameter and should be carefully controlled.
- Maintain the reaction temperature between 100°C and 110°C.^[3] The reaction is exothermic, and cooling may be necessary to control the temperature.
- Continue stirring the mixture at the elevated temperature for 5 to 6 hours to ensure the reaction goes to completion.^[3] The progress of the reaction can be monitored using techniques such as Thin Layer Chromatography (TLC).
- After the reaction is complete, the mixture contains **4-isopropylbenzenesulfonic acid** along with unreacted cumene and sulfuric acid.
- Excess unreacted cumene can be removed by vacuum distillation for recycling.^[3]

Purification: The resulting **4-isopropylbenzenesulfonic acid** can be used in its crude form for some applications or purified. Purification can be achieved by converting it to its sodium salt by neutralization with sodium hydroxide, followed by crystallization, and then re-acidification if the free acid is required.

Analysis by High-Performance Liquid Chromatography (HPLC)

HPLC is a standard method for assessing the purity of **4-isopropylbenzenesulfonic acid** and its salts.^[6]

Objective: To determine the purity of a **4-isopropylbenzenesulfonic acid** sample and identify any isomeric impurities.

Instrumentation and Conditions:

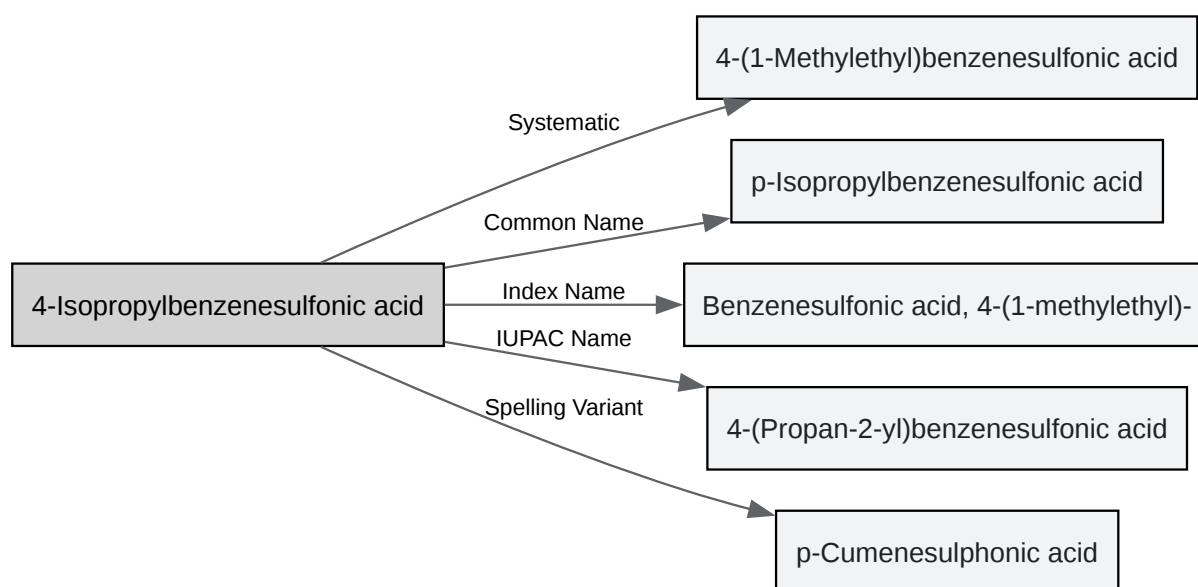
- Column: A reverse-phase column such as Newcrom R1 or C18 is suitable.^[6]
- Mobile Phase: A mixture of acetonitrile, water, and an acidifier like phosphoric acid or formic acid (for MS compatibility).^[6]
- Detector: UV detector.

Procedure:

- Sample Preparation: Prepare a stock solution of the **4-isopropylbenzenesulfonic acid** sample in the mobile phase at a known concentration.
- Standard Preparation: Prepare a series of standard solutions of a reference standard at different known concentrations to generate a calibration curve.
- Analysis: Inject the sample and standard solutions into the HPLC system.
- Data Processing: The purity is determined by comparing the peak area of the main component to the total area of all peaks in the chromatogram. The identity of the compound is confirmed by matching the retention time with that of the reference standard.

Visualization of Synonym Relationships

The following diagram illustrates the relationship between the primary name, **4-Isopropylbenzenesulfonic acid**, and its most common synonyms found in chemical literature.



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Caption: Logical relationship of **4-Isopropylbenzenesulfonic acid** and its synonyms.

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